

Technical Analysis: Spectroscopic Characterization of Acid Blue 161

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Compound of Interest

Compound Name: Acid Blue 161

CAS No.: 12392-64-2

Cat. No.: B085170

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Executive Summary & Chemical Identity

Acid Blue 161 (AB161) is a high-stability 1:2 chromium complex azo dye, chemically distinct from simple acid dyes due to its coordinate geometry. Unlike standard planar azo dyes, AB161 consists of two azo ligand molecules coordinated to a central Chromium (III) ion. This structural configuration imparts exceptional light fastness and chemical stability, but it also introduces complex solvatochromic behaviors that researchers must account for during quantification.

- C.I.[1][2] Name: **Acid Blue 161**
- C.I.[1][2] Number: 15706[1][2]
- CAS Registry Number: 12392-64-2 (Disodium salt)
- Chemical Class: 1:2 Metal Complex Azo Dye (Chromium)[3]
- Molecular Formula:
(Typical commercial form)
- Molecular Weight: ~830–880 g/mol (Varies by counter-ion and hydration)

Physicochemical Basis of Absorption

The absorption spectrum of **Acid Blue 161** is governed by two primary electronic transitions:

- Transitions: Originating from the conjugated naphthalene-azo-naphthalene backbone.
- Ligand-to-Metal Charge Transfer (LMCT): The coordination of the azo nitrogen and hydroxyl oxygen to the Cr(III) center lowers the energy of the excited state, causing a significant bathochromic shift (red shift) compared to the unmetallized ligand. This shifts the absorption maximum from the red/violet region into the dark blue region.

Spectral Characteristics

Parameter	Value / Description	Notes
(Aqueous)	578 nm	Primary consensus value [1] [3].
(Secondary)	~320–350 nm	Associated with the naphthalene moiety.
Appearance	Dark Navy Blue	"Red-light blue" in dilute solution.
Solvatochromism	Moderate	Shifts to ~602 nm in aggregated states or specific organic solvents [2].
pH Sensitivity	Halochromic	Precipitates in strong acid (blue ppt); turns red-violet in strong alkali.

The Aggregation Factor (Critical Insight)

As a 1:2 metal complex, **Acid Blue 161** is large, planar, and hydrophobic. In aqueous solutions—especially at high ionic strength or low temperature—it has a high tendency to form H-aggregates (face-to-face stacking).

- Monomeric State: Sharp peak near 578 nm.
- Aggregated State: Broadening of the band and a hypsochromic shift (blue shift) or appearance of a shoulder.

- Implication: Calibration curves must be prepared in the exact solvent matrix used for experiments to avoid Beer's Law deviation.

Experimental Protocol: Accurate Determination of and

Standardized workflow for determining the molar extinction coefficient (

).

Reagents & Equipment[3][4][5][6][7]

- **Acid Blue 161** Reference Standard: (Purity must be noted; commercial dyes are often ~40–70% pure).
- Solvent: Ultrapure water (Type I) or Phosphate Buffer (pH 7.0) to control ionization.
- Spectrophotometer: Double-beam UV-Vis (e.g., Shimadzu UV-1800 or equivalent).
- Cuvettes: Matched quartz cuvettes (1 cm path length).

Step-by-Step Methodology

Phase 1: Stock Solution Preparation

- Weighing: Accurately weigh 50.0 mg of **Acid Blue 161**.
- Solvation: Dissolve in a small volume (10 mL) of ethanol or warm water to disrupt initial aggregates, then dilute to 100 mL with ultrapure water.
- Filtration: Filter through a 0.45 μm PTFE membrane to remove insoluble salts or impurities common in commercial dye powders.

Phase 2: Spectral Scanning

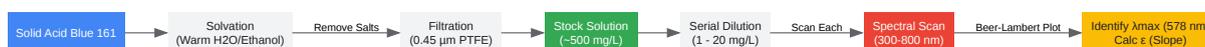
- Baseline Correction: Run a baseline scan with blank solvent from 300 nm to 800 nm.
- Scan: Introduce the stock solution (diluted to approx. 10–20 mg/L) and scan at medium speed.

- Peak Identification: Locate the global maximum ()
(). Expect a peak centered at 578 nm.^{[3][4]}

Phase 3: Molar Extinction Coefficient Determination

- Serial Dilution: Prepare 5 working standards ranging from 1.0 mg/L to 20.0 mg/L.
- Measurement: Measure Absorbance ()
() at 578 nm for each.
- Regression: Plot
() vs. Concentration ()
(). The slope is
(path length).
 - Note: If
(), aggregation is occurring. Add 0.1% surfactant (e.g., Triton X-100) to linearize.

Experimental Workflow Diagram



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Figure 1: Workflow for the spectrophotometric characterization of **Acid Blue 161**.

Validation & Troubleshooting

To ensure data integrity, the following validation steps are mandatory for analytical applications.

A. pH Robustness Test

Acid Blue 161 is stable in neutral pH but exhibits halochromism.

- Protocol: Prepare 10 mg/L dye solutions in buffers of pH 3.0, 7.0, and 10.0.
- Observation:
 - pH 7.0: Stable Blue (nm).
 - pH < 3.0: Potential precipitation or shift to green-blue (protonation of azo group).
 - pH > 10.0: Bathochromic shift to Red/Violet (ionization of free hydroxyls).
- Recommendation: Always buffer samples to pH 7.0 ± 0.2 for quantitative assays.

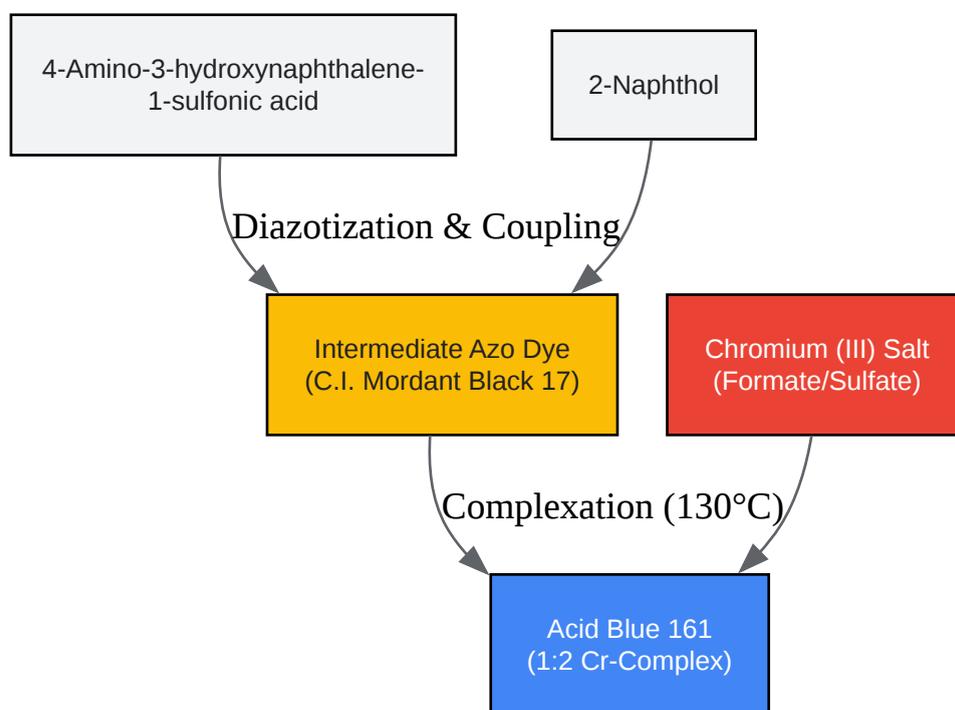
B. Aggregation Check

If the peak at 578 nm appears flattened or a shoulder appears at ~540 nm, the dye is aggregating.

- Remedy: Add 10% Ethanol or 0.1% SDS to the solution. This forces the dye into a monomeric state, sharpening the peak and increasing the extinction coefficient.

Structural Pathway

Understanding the synthesis helps in identifying impurities (e.g., free Cr(III) or unreacted ligands).



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Figure 2: Synthesis pathway showing the formation of the 1:2 Chromium complex.

References

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- To cite this document: BenchChem. [Technical Analysis: Spectroscopic Characterization of Acid Blue 161]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b085170#uv-vis-absorption-spectrum-and-lambda-max-of-acid-blue-161\]](https://www.benchchem.com/product/b085170#uv-vis-absorption-spectrum-and-lambda-max-of-acid-blue-161)

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